

# Protocol for dissolving and storing PAR-4 (1-6) amide (human)

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## Compound of Interest

Compound Name: PAR-4 (1-6) amide (human)

Cat. No.: B10783176

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## Application Notes: PAR-4 (1-6) Amide (Human)

### Introduction

Protease-activated receptor 4 (PAR4) is a G-protein coupled receptor (GPCR) that plays a significant role in thrombosis and inflammation.[1][2][3] Like other members of the PAR family, PAR4 is activated through proteolytic cleavage of its extracellular N-terminus by proteases such as thrombin.[2][4][5] This cleavage unmasks a new N-terminal sequence that acts as a "tethered ligand," binding to the receptor to initiate intracellular signaling.[2][4]

**PAR-4 (1-6) amide (human)**, with the sequence H-Gly-Tyr-Pro-Gly-Gln-Val-NH<sub>2</sub>, is a synthetic peptide corresponding to the first six amino acids of the human PAR4 tethered ligand.[6][7] It functions as a selective agonist of PAR4, capable of activating the receptor and its downstream signaling pathways without the need for proteolytic cleavage. This makes it a valuable tool for studying PAR4-mediated physiological and pathological processes, such as platelet activation and aggregation.[3][8]

### Mechanism of Action & Signaling Pathway

Activation of PAR4, either by thrombin or a synthetic agonist like PAR-4 (1-6) amide, induces a conformational change in the receptor. This facilitates coupling to and activation of heterotrimeric G-proteins, specifically Gq and G12/13.[1][2][3]

- **Gq Pathway:** Activation of Gq leads to the stimulation of phospholipase C $\beta$  (PLC $\beta$ ). PLC $\beta$  then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). This results in the mobilization of intracellular calcium (Ca<sup>2+</sup>) and the activation of protein kinase C (PKC), key events in platelet activation.[1][9]
- **G12/13 Pathway:** Coupling to G12/13 activates Rho guanine nucleotide exchange factors (RhoGEFs). This leads to the activation of the small GTPase RhoA, which in turn stimulates Rho-kinase (ROCK). The G12/13-RhoA pathway is primarily responsible for inducing cytoskeletal changes, such as platelet shape change.[1][10]

Unlike PAR1, which mediates a rapid and transient signal, PAR4 activation results in a more prolonged and sustained signal, crucial for the formation of a stable thrombus.[3]

## Quantitative Data Summary

The following table summarizes the key physicochemical and storage properties of **PAR-4 (1-6) amide (human)** peptide.

| Property         | Data  | Source(s)   |
|------------------|---|-------------|
| Molecular Weight | ~661.8 g/mol (as trifluoroacetate salt)   | [6]         |
| Purity           | Typically >95%  | [11][12]    |
| Appearance       | Lyophilized white powder  | [13]        |
| Solubility       | - Water (approx. 1 mg/mL)-<br>0.1% Trifluoroacetic Acid (TFA)<br>in water (at least 1 mg/mL)            | [6][12][13] |
| Storage (Powder) | -20°C for long-term ( $\geq$ 4 years)Shipped at room temperature  | [11][12]    |
| Storage (Stock)  | - -80°C for up to 6 months-<br>-20°C for up to 1 month-<br>Aqueous solutions not recommended for >1 day | [7][13][14] |

## Experimental Protocols

### I. Reconstitution of Lyophilized PAR-4 (1-6) Amide

This protocol describes the preparation of a stock solution from the lyophilized peptide. It is critical to handle the peptide under sterile conditions to prevent degradation and contamination.

Materials:

- **PAR-4 (1-6) amide (human)**, lyophilized powder
- Sterile, nuclease-free water or 0.1% aqueous Trifluoroacetic Acid (TFA)
- Sterile, low-adhesion polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to warm to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect peptide stability.
- **Centrifugation:** Briefly centrifuge the vial (e.g., 10,000 x g for 1-2 minutes) to ensure all the lyophilized powder is collected at the bottom of the vial.<sup>[15]</sup>
- **Solvent Addition:** Carefully open the vial and add the desired volume of the appropriate sterile solvent (e.g., sterile water) to achieve the target stock concentration (e.g., 1 mg/mL).
- **Dissolution:** Gently vortex the vial to mix. For peptides that are difficult to dissolve, sonication in an ultrasonic bath for short periods (e.g., 10-20 seconds) can aid dissolution.<sup>[7][15][16]</sup> If necessary, gentle heating to 37°C can also be applied.<sup>[7][16]</sup> Ensure the final solution is clear and free of particulates.

- Verification: A properly solubilized peptide will result in a transparent, particle-free solution. [\[15\]](#)

## II. Storage and Stability Protocol

Proper storage is essential to maintain the biological activity of the peptide.

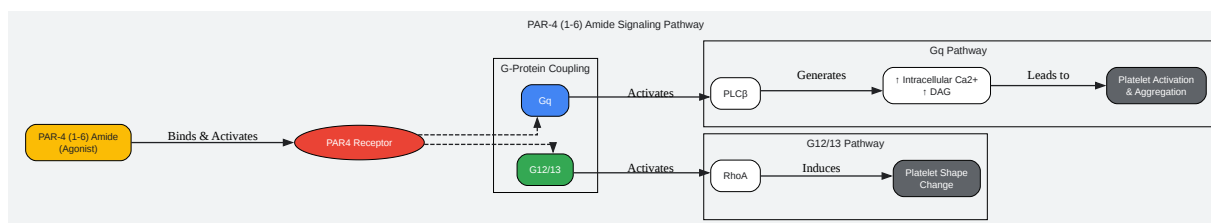
### A. Lyophilized Powder:

- Long-term Storage: Store the unopened vial of lyophilized powder at -20°C. Under these conditions, the peptide is stable for at least four years. [\[12\]](#)

### B. Stock Solutions:

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the reconstituted stock solution into single-use volumes in sterile, low-adhesion polypropylene tubes.
- Long-term Storage: For long-term storage, freeze the aliquots and store them at -80°C. The stock solution is stable for up to 6 months. [\[7\]](#)[\[14\]](#)
- Short-term Storage: For short-term storage, aliquots can be stored at -20°C for up to one month. [\[7\]](#)[\[14\]](#)
- Working Solutions: It is not recommended to store aqueous solutions for more than one day. [\[13\]](#) Prepare fresh working dilutions from a frozen stock aliquot immediately before use.

## Visualizations



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